

Benz(j)aceanthrylene: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Benz(j)aceanthrylene**

Cat. No.: **B1222035**

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An In-depth Examination of the Polycyclic Aromatic Hydrocarbon: **Benz(j)aceanthrylene**, Including its Physicochemical Properties, Toxicological Profile, and Methodologies for its Study.

Introduction

Benz(j)aceanthrylene is a polycyclic aromatic hydrocarbon (PAH) characterized by a fused five-ring structure.^[1] As a cyclopenta-fused PAH, it is a product of combustion processes and has been detected in urban air samples.^{[2][3]} This compound is of significant interest to researchers in toxicology, environmental science, and drug development due to its potent mutagenic and carcinogenic properties.^{[2][4]} The International Agency for Research on Cancer (IARC) has classified **Benz(j)aceanthrylene** as a Group 2B carcinogen, meaning it is possibly carcinogenic to humans.^[5] This guide provides a comprehensive overview of its chemical properties, toxicological data, and relevant experimental protocols.

Chemical and Physical Properties

Benz(j)aceanthrylene is a solid, non-volatile compound with the molecular formula C₂₀H₁₂.^[1] ^[6] Its complex aromatic structure is the basis for its chemical and biological activities.

Property	Value	Source
CAS Number	202-33-5	[1] [6] [7] [8]
Molecular Formula	C ₂₀ H ₁₂	[1] [6] [7] [9]
Molecular Weight	252.31 g/mol	[1] [6] [9]
IUPAC Name	cyclopenta[ij]tetraphene	[8]
logP	5.630	[9]
Water Solubility (log10ws)	-7.74	[9]
Boiling Point (T _b)	766.84 K	[9]
Melting Point (T _f)	516.22 K	[9]

Structure of **Benz(j)aceanthrylene**:

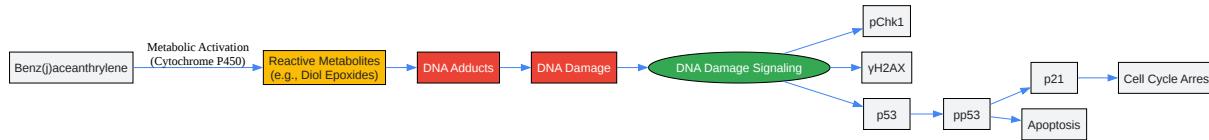
Caption: 2D representation of **Benz(j)aceanthrylene**'s fused ring system.

Toxicology and Carcinogenicity

Benz(j)aceanthrylene is recognized for its genotoxic effects.[\[2\]](#) It is a frameshift mutagen that requires metabolic activation to exert its mutagenic activity, similar to the well-studied PAH, benzo[a]pyrene.[\[4\]](#) Studies have shown that **Benz(j)aceanthrylene** induces DNA damage and is significantly more potent than benzo[a]pyrene in this regard.[\[2\]](#)[\[10\]](#)

Mechanism of Action and Signaling Pathways

The genotoxicity of **Benz(j)aceanthrylene** is initiated by its metabolic activation, primarily by cytochrome P450 enzymes. This process can lead to the formation of reactive epoxides in both the bay-region and the cyclopenta-ring.[\[3\]](#)[\[11\]](#) These epoxides can then form adducts with DNA, leading to mutations and initiating carcinogenesis. The resulting DNA damage triggers a cellular response signaling cascade.

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Caption: DNA damage signaling pathway induced by **Benz(j)aceanthrylene**.

Quantitative Toxicological Data

Recent studies have quantified the presence of **Benz(j)aceanthrylene** in urban air and assessed its genotoxic potency relative to benzo[a]pyrene.

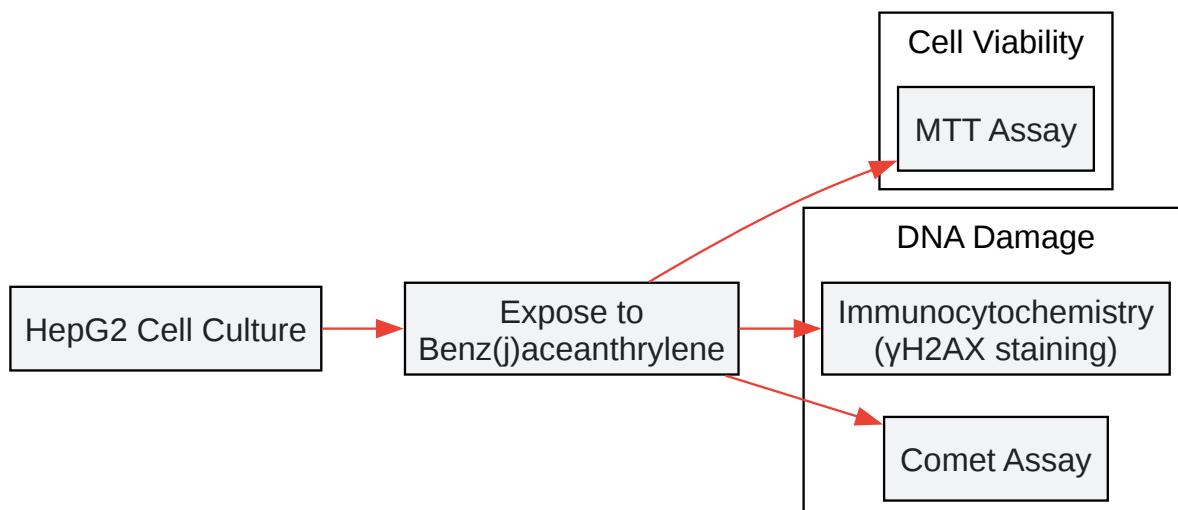
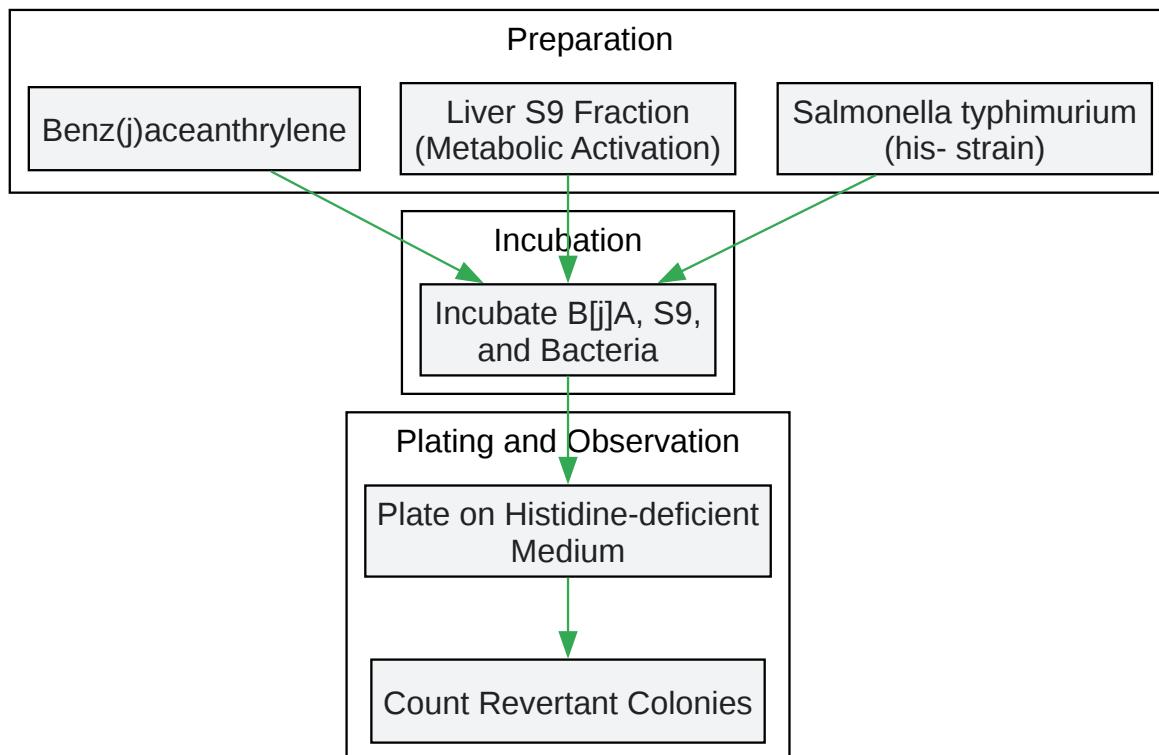
Parameter	Location	Concentration (pg/m ³)	Reference
Air Concentration	Stockholm, Sweden	1.57 - 12.7	[2][10]
Air Concentration	Limeira, Brazil	19.6 - 30.2	[2][10]

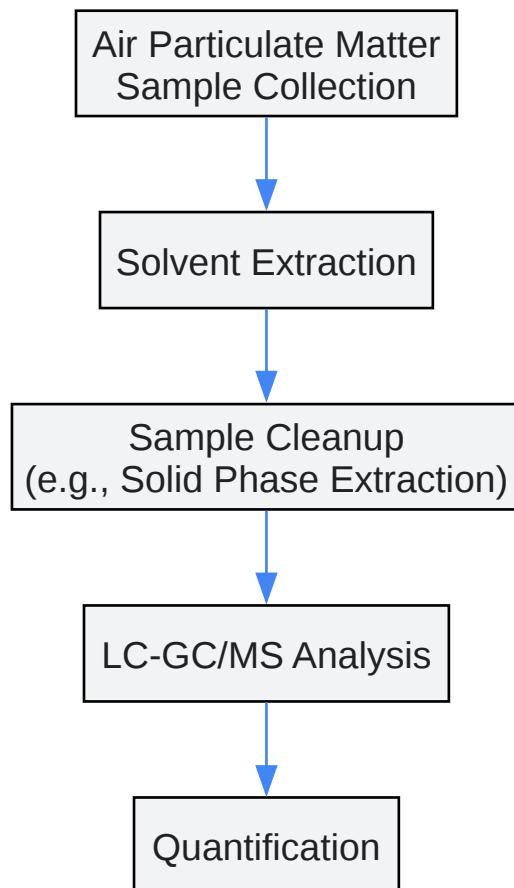
Comparison with Benzo[a]pyrene (B[a]P)	Potency Factor	Reference
Induction of pChk1	12.5-fold more potent than B[a]P	[10]
Induction of γH2AX	33.3-fold more potent than B[a]P	[10]

Experimental Methodologies

Mutagenicity Assessment: Ames Test

The mutagenic potential of **Benz(j)aceanthrylene** has been evaluated using the *Salmonella* bacterial system (Ames test).^[4] This test assesses the ability of a chemical to induce mutations in a histidine-requiring strain of *Salmonella typhimurium*.





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- To cite this document: BenchChem. [Benz(j)aceanthrylene: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1222035#benz-j-aceanthrylene-cas-number-and-structure>]

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